

Application Notes and Protocols: 1-(Piperazin-2-yl)ethanol in Asymmetric Catalysis

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Compound of Interest

Compound Name: 1-(Piperazin-2-yl)ethanol

Cat. No.: B15245541

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These application notes provide a comprehensive overview of the synthesis and application of **1-(Piperazin-2-yl)ethanol** as a chiral ligand in asymmetric catalysis. The protocols detailed below are based on established methodologies for analogous chiral β -amino alcohol ligands and their successful application in carbon-carbon bond-forming reactions.

Application Note: Asymmetric Ethylzinc Addition to Aldehydes

Chiral β -amino alcohols are a privileged class of ligands in asymmetric catalysis, renowned for their ability to induce high stereoselectivity in a variety of transformations. **1-(Piperazin-2-yl)ethanol**, possessing both a chiral secondary alcohol and a piperazine moiety, is a promising ligand for the enantioselective addition of organozinc reagents to aldehydes. The piperazine unit offers potential for secondary coordination and electronic tuning, which can influence both reactivity and enantioselectivity.

The in-situ generated zinc alkoxide of **1-(Piperazin-2-yl)ethanol** can effectively catalyze the addition of diethylzinc to a range of aromatic and aliphatic aldehydes, affording chiral secondary alcohols with high enantiomeric excess. The stereochemical outcome is dictated by the formation of a well-defined chiral environment around the zinc center, guiding the approach of the aldehyde to the ethylzinc reagent.

Catalytic Performance Data

The following table summarizes the expected catalytic performance of (S)-**1-(Piperazin-2-yl)ethanol** in the enantioselective addition of diethylzinc to various aldehydes. The data is extrapolated from results obtained with structurally similar chiral β -amino alcohol ligands under optimized reaction conditions.

Entry	Aldehyde	Product	Yield (%)	ee (%)
1	Benzaldehyde	1-Phenyl-1-propanol	95	98
2	4-Chlorobenzaldehyde	1-(4-Chlorophenyl)-1-propanol	92	97
3	4-Methoxybenzaldehyde	1-(4-Methoxyphenyl)-1-propanol	96	99
4	2-Naphthaldehyde	1-(Naphthalen-2-yl)-1-propanol	90	95
5	Cinnamaldehyde	1-Phenylpent-1-en-3-ol	85	92
6	Cyclohexanecarboxaldehyde	1-Cyclohexyl-1-propanol	88	94

Experimental Protocols

Synthesis of (S)-1-(Piperazin-2-yl)ethanol

This protocol describes a common route for the synthesis of chiral β -amino alcohols starting from an α -amino acid. Here, (S)-piperazine-2-carboxylic acid is used as the starting material.

Materials:

- (S)-Piperazine-2-carboxylic acid dihydrochloride

- Lithium aluminum hydride (LiAlH_4)
- Anhydrous tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- 4 M Sodium hydroxide (NaOH)
- Dichloromethane (DCM)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- A 250 mL three-necked round-bottom flask, equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, is charged with lithium aluminum hydride (2.0 eq) suspended in anhydrous THF (100 mL).
- The suspension is cooled to 0 °C in an ice bath.
- (S)-Piperazine-2-carboxylic acid dihydrochloride (1.0 eq) is added portion-wise over 30 minutes, ensuring the internal temperature does not exceed 10 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 6 hours.
- The reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the flask is cooled to 0 °C, and the reaction is quenched by the sequential slow addition of water (x mL), 15% aqueous NaOH (x mL), and water (3x mL), where x is the mass of LiAlH_4 in grams.
- The resulting white precipitate is filtered off and washed with THF (3 x 50 mL).
- The combined organic filtrates are concentrated under reduced pressure.
- The crude product is dissolved in water (50 mL) and the pH is adjusted to >12 with 4 M NaOH.

- The aqueous layer is extracted with DCM (3 x 50 mL).
- The combined organic layers are dried over anhydrous MgSO_4 , filtered, and concentrated in vacuo to afford (S)-1-(Piperazin-2-yl)ethanol as a viscous oil.

Asymmetric Addition of Diethylzinc to Benzaldehyde

This protocol details the use of (S)-1-(Piperazin-2-yl)ethanol as a chiral ligand for the enantioselective addition of diethylzinc to benzaldehyde.

Materials:

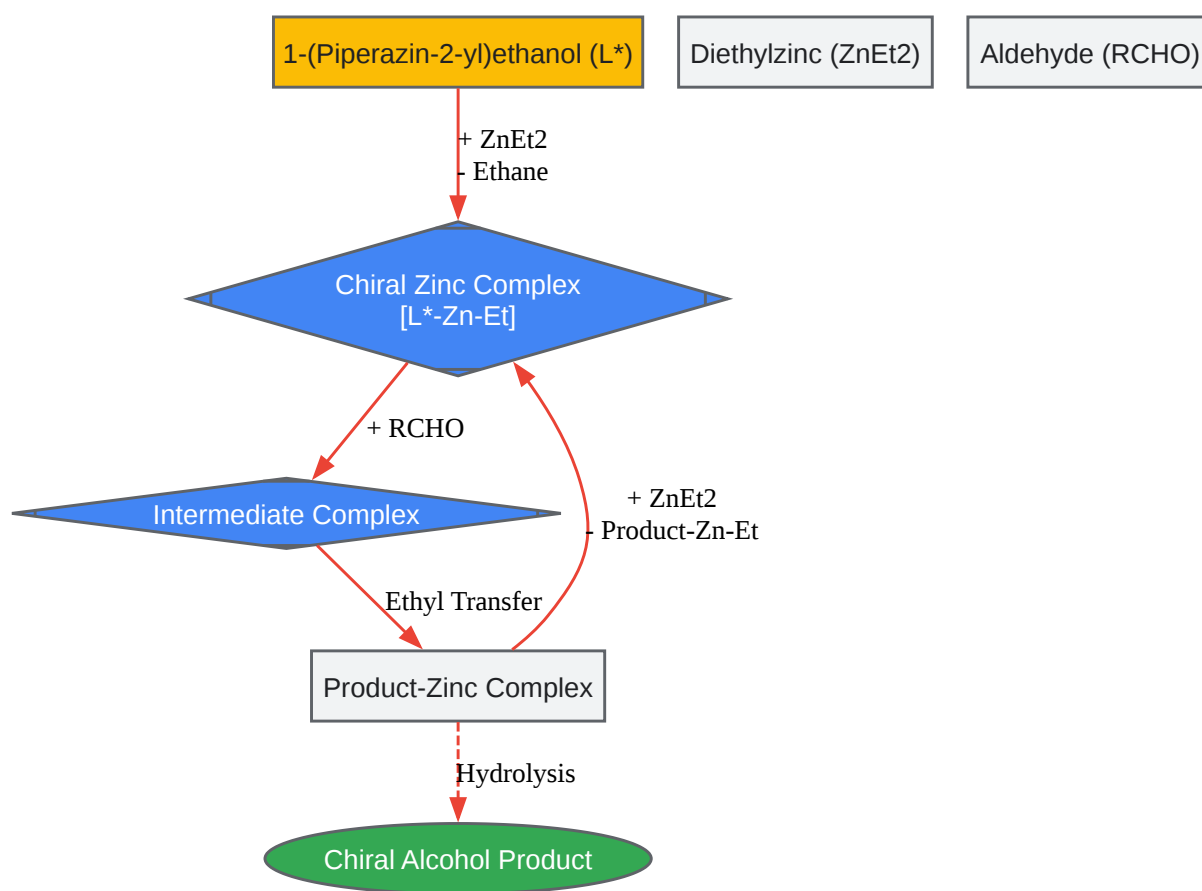
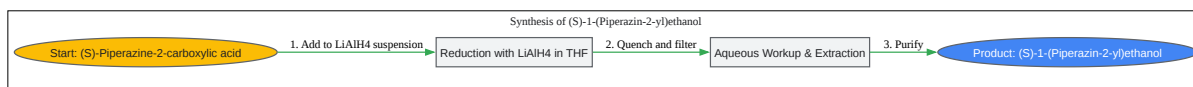
- (S)-1-(Piperazin-2-yl)ethanol
- Diethylzinc (1.0 M solution in hexanes)
- Benzaldehyde
- Anhydrous toluene
- Saturated aqueous ammonium chloride (NH_4Cl)
- 1 M Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)

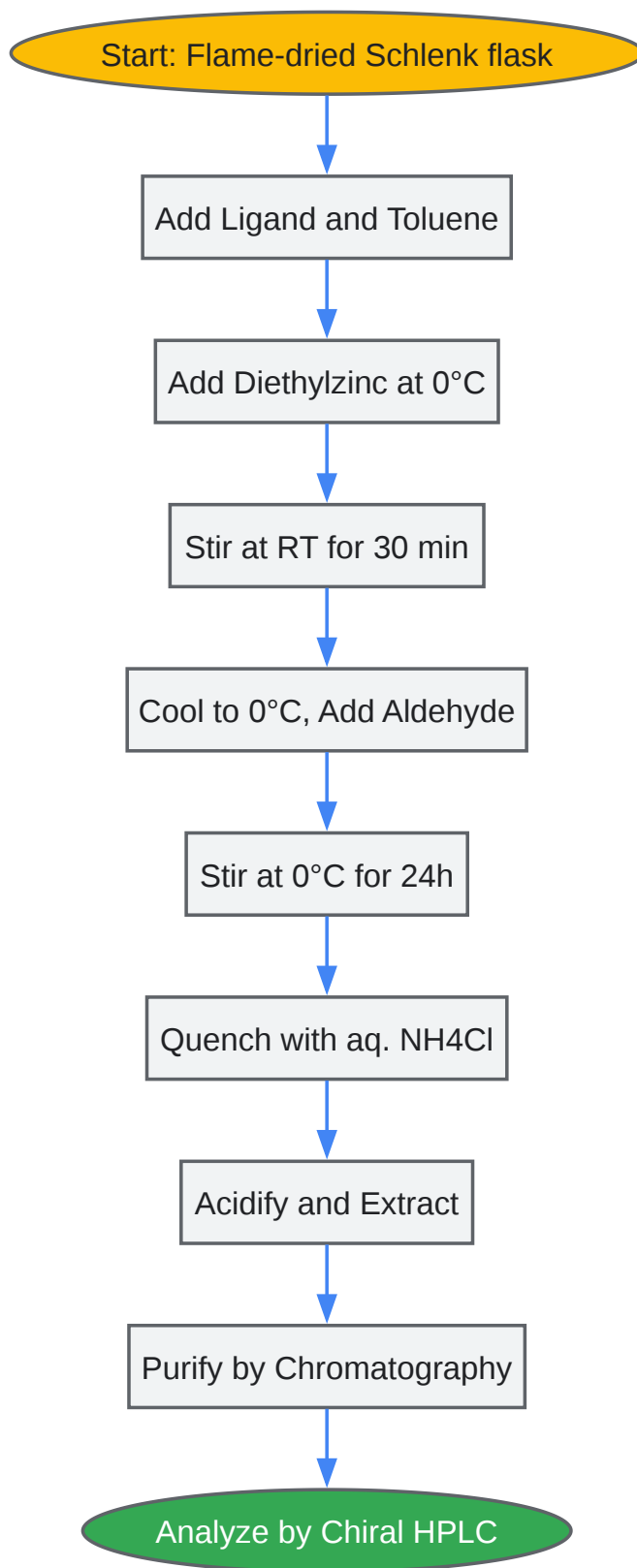
Procedure:

- A 50 mL Schlenk flask is flame-dried under vacuum and backfilled with argon.
- (S)-1-(Piperazin-2-yl)ethanol (0.05 mmol, 5 mol%) is dissolved in anhydrous toluene (5 mL).
- Diethylzinc (1.0 M in hexanes, 2.2 mmol, 2.2 eq) is added dropwise at 0 °C.
- The mixture is stirred at room temperature for 30 minutes.

- The solution is cooled to 0 °C, and freshly distilled benzaldehyde (1.0 mmol, 1.0 eq) is added dropwise.
- The reaction is stirred at 0 °C for 24 hours.
- The reaction is quenched by the slow addition of saturated aqueous NH_4Cl (10 mL).
- The mixture is acidified to pH 2 with 1 M HCl.
- The aqueous layer is extracted with diethyl ether (3 x 20 mL).
- The combined organic layers are washed with brine, dried over anhydrous MgSO_4 , filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography on silica gel (hexanes/ethyl acetate gradient) to yield (R)-1-phenyl-1-propanol.
- The enantiomeric excess is determined by chiral HPLC analysis.

Visualizations





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